

Application Notes and Protocols: Developmental Coordination Disorder Questionnaire (DCDQ'07)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DCDQ

Cat. No.: B120542

[Get Quote](#)

These notes provide researchers, scientists, and drug development professionals with a detailed guide to the administration, scoring, and interpretation of the Developmental Coordination Disorder Questionnaire (**DCDQ'07**). The **DCDQ'07** is a parent-completed screening tool designed to identify motor coordination difficulties in children aged 5 to 15 years. [\[1\]](#)

Experimental Protocols

Administration Protocol

The **DCDQ'07** is designed to be completed by a parent or caregiver who has sufficient knowledge of the child's motor skills compared to their peers.[\[2\]](#) While it is developed for parent reporting, it is recommended that parents and teachers complete the questionnaire together if a teacher's perspective is sought.[\[3\]](#)

Procedure:

- Provide the Questionnaire: Furnish the parent/caregiver with the 15-item "Coordination Questionnaire" (the parent-facing title for the **DCDQ'07**).[\[3\]](#)
- Explain the Rating System: Instruct the parent to compare their child's motor performance to that of their peers using the 5-point Likert scale for each of the 15 items.[\[2\]](#)
- Ensure Completion: Verify that all 15 items have been answered.

- **Collect Demographic Information:** Record the child's name, date of birth, and the date of questionnaire completion to accurately calculate the chronological age.[\[2\]](#)[\[4\]](#)

Scoring Protocol

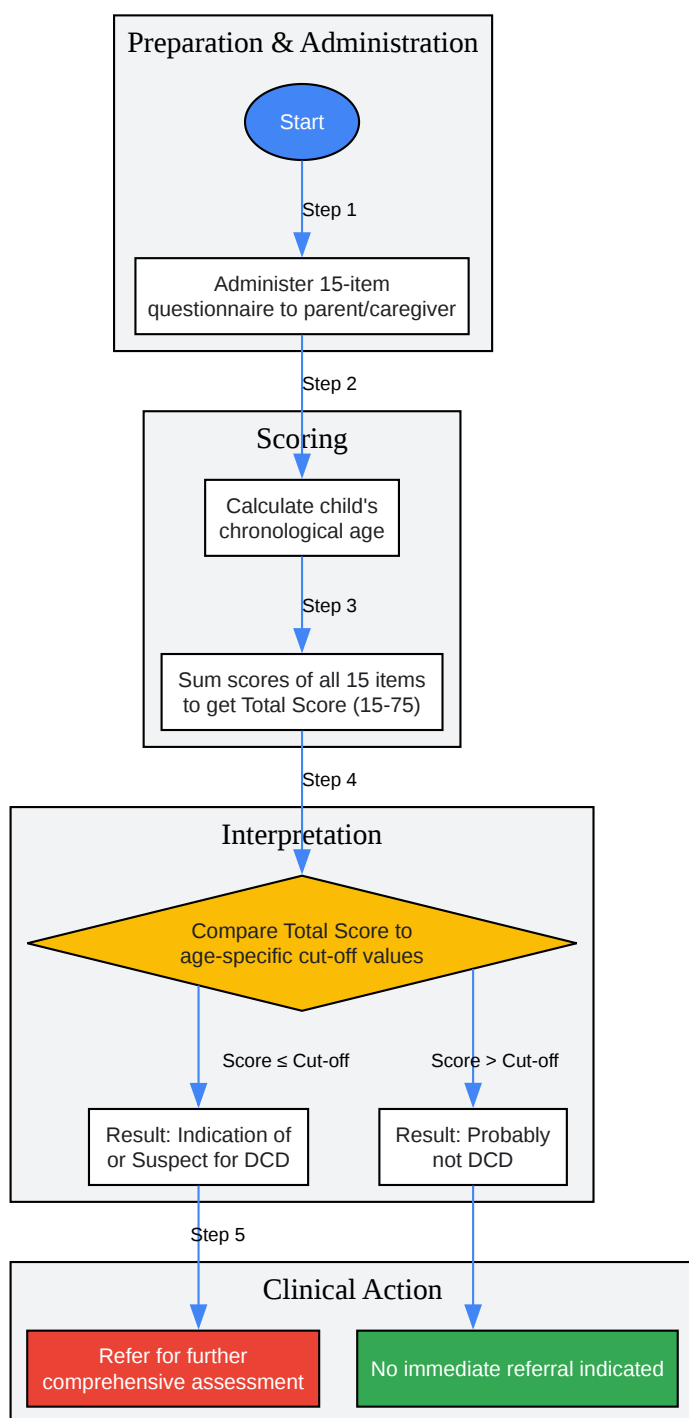
Scoring the **DCDQ'07** involves calculating a total score and comparing it to age-specific cut-off values to determine if there is an indication of or suspicion for DCD.

Procedure:

- **Calculate Chronological Age:** Determine the child's age in years and months at the time the questionnaire was completed.[\[5\]](#)
- **Sum Item Scores:** Add the scores (from 1 to 5) for all 15 items to generate a total score. The total score will range from 15 to 75.[\[5\]](#)
- **Factor Score Calculation (Optional):** For more detailed analysis, scores can be grouped into three factors: "Control during Movement," "Fine Motor/Handwriting," and "General Coordination."[\[2\]](#)[\[4\]](#) However, only the total score is used for screening interpretation.[\[2\]](#)
- **Interpret Total Score:** Compare the child's total score to the appropriate age-group cut-off score to determine the result: "Indication of or Suspect for DCD" or "Probably not DCD".[\[2\]](#)

Interpretation Workflow

The following diagram illustrates the logical workflow from questionnaire administration to the final interpretation of the results.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Parent Questionnaire Designed to Screen for Coordination Disorders in Children - DCDQ - The Developmental Coordination Disorder Questionnaire [dcdq.ca]
- 2. dcdq.ca [dcdq.ca]
- 3. dcdq.ca [dcdq.ca]
- 4. smartpaediatrics.com.au [smartpaediatrics.com.au]
- 5. dyspraxiadcdamerica.org [dyspraxiadcdamerica.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Developmental Coordination Disorder Questionnaire (DCDQ'07)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120542#dcdq-07-administration-and-scoring-manual]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com